

Application Notes and Protocols: Cerium Carbonate in Automotive Exhaust Catalysts

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Compound of Interest

Compound Name: Cerium(3+);carbonate

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Introduction

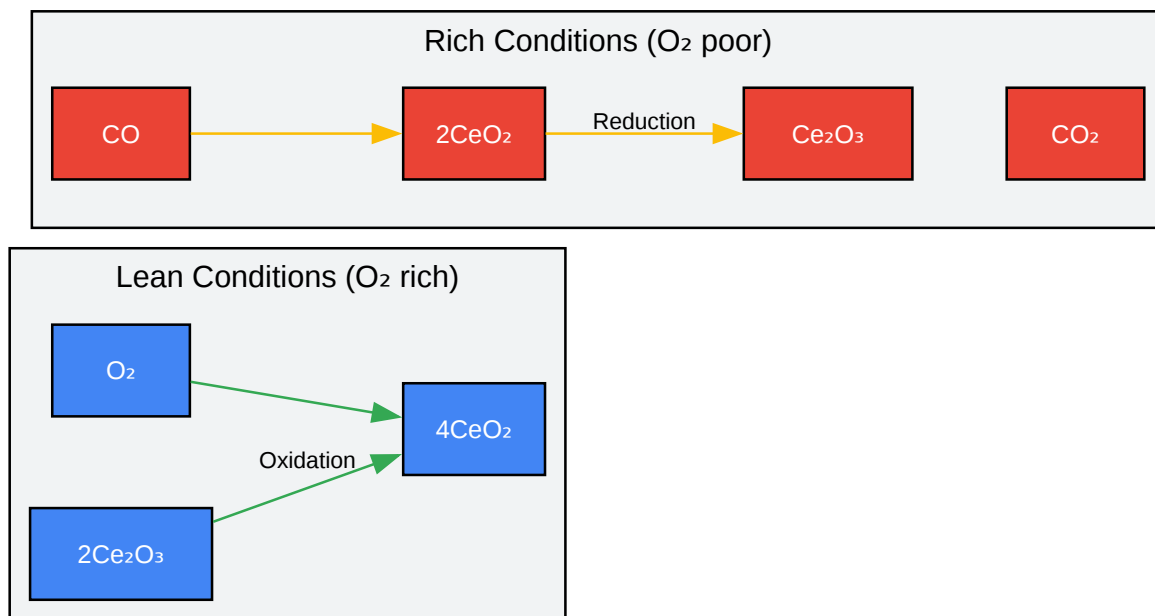
Cerium-based materials are integral components of modern three-way catalytic converters (TWCs), which are crucial for mitigating harmful emissions from gasoline-powered vehicles. These catalysts simultaneously convert carbon monoxide (CO), nitrogen oxides (NOx), and unburned hydrocarbons (HC) into less harmful substances like carbon dioxide (CO₂), nitrogen (N₂), and water (H₂O). Cerium oxide (CeO₂), or ceria, is a key promoter in these systems, primarily due to its high oxygen storage capacity (OSC). This property allows the catalyst to buffer against fluctuations in the air-to-fuel ratio, ensuring high conversion efficiency under both fuel-rich and fuel-lean conditions.[1][2][3] Cerium carbonate (Ce₂(CO₃)₃) serves as a common and effective precursor for the synthesis of high-surface-area ceria with desirable catalytic properties.[4][5] The thermal decomposition of cerium carbonate yields nanocrystalline ceria, which provides a large number of active sites for catalytic reactions.[5] This application note provides detailed protocols for the synthesis of a ceria-based catalyst from a cerium carbonate precursor, its characterization, and the evaluation of its catalytic performance in simulated automotive exhaust conditions.

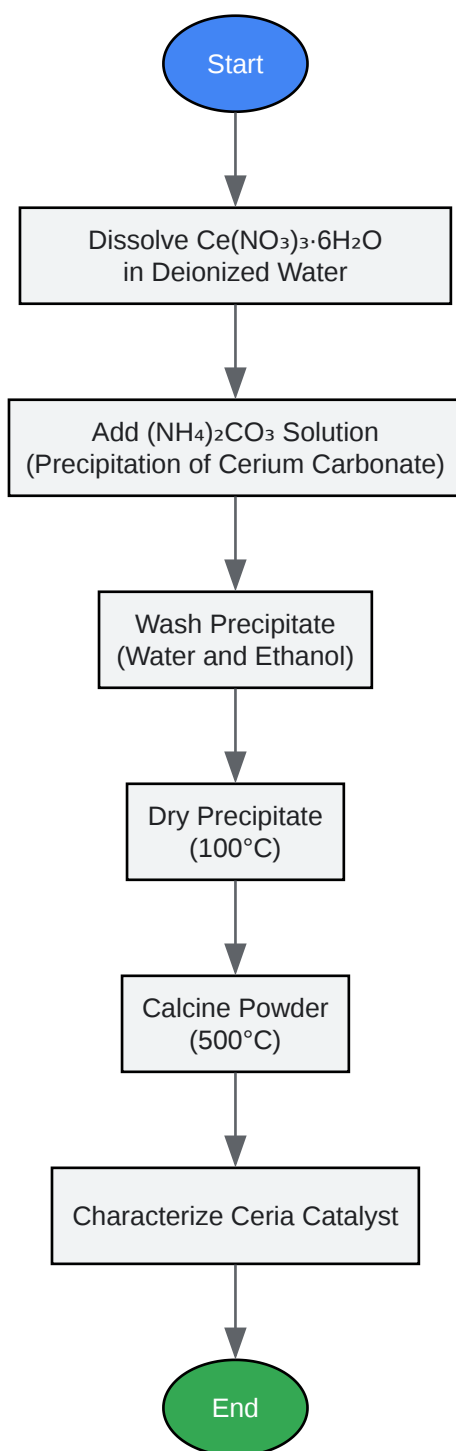
Mechanism of Action: The Role of Ceria in Three-Way Catalysis

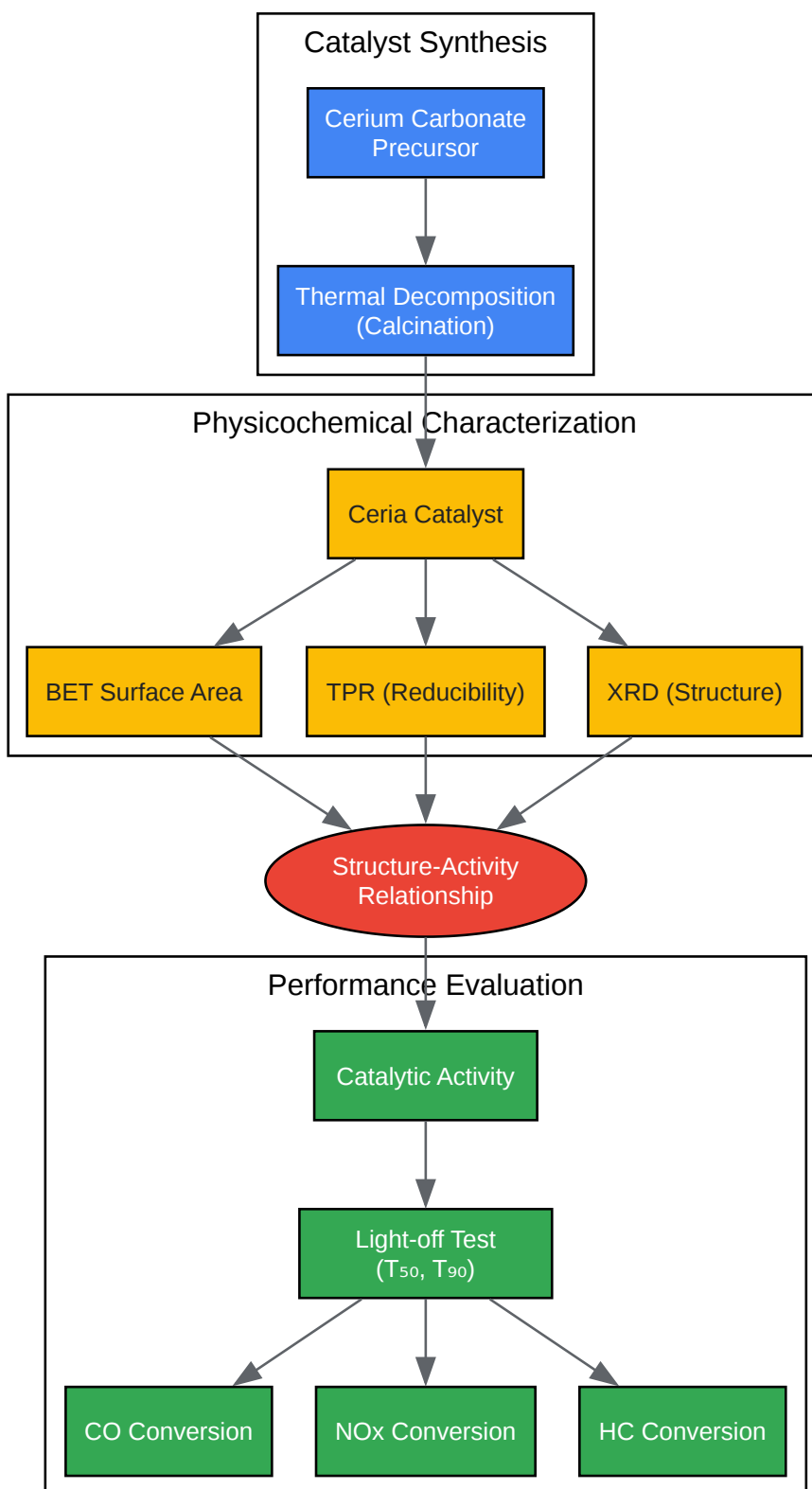
The primary function of ceria in a TWC is its ability to store and release oxygen. This is facilitated by the reversible redox transition between Ce^{4+} and Ce^{3+} .

- Under lean (oxygen-rich) conditions: Ceria stores oxygen by the oxidation of Ce^{3+} to Ce^{4+} .
$$2\text{Ce}_2\text{O}_3 + \text{O}_2 \rightarrow 4\text{CeO}_2$$
- Under rich (oxygen-deficient) conditions: Ceria releases stored oxygen for the oxidation of CO and hydrocarbons, during which Ce^{4+} is reduced to Ce^{3+} .
$$2\text{CeO}_2 + \text{CO} \rightarrow \text{Ce}_2\text{O}_3 + \text{CO}_2$$

This redox cycle is fundamental to maintaining a stable and efficient catalytic environment for the precious metal catalysts (typically platinum, palladium, and rhodium) that are also present in the TWC. The interplay between ceria and the precious metals enhances the overall catalytic activity.







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